

Preparing ZW4864 stock solution and working concentrations

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Compound of Interest

Compound Name: ZW4864

Cat. No.: B13895223

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Application Notes and Protocols: ZW4864 A Selective Inhibitor of the β -catenin/BCL9 Protein-Protein Interaction

Audience: Researchers, scientists, and drug development professionals.

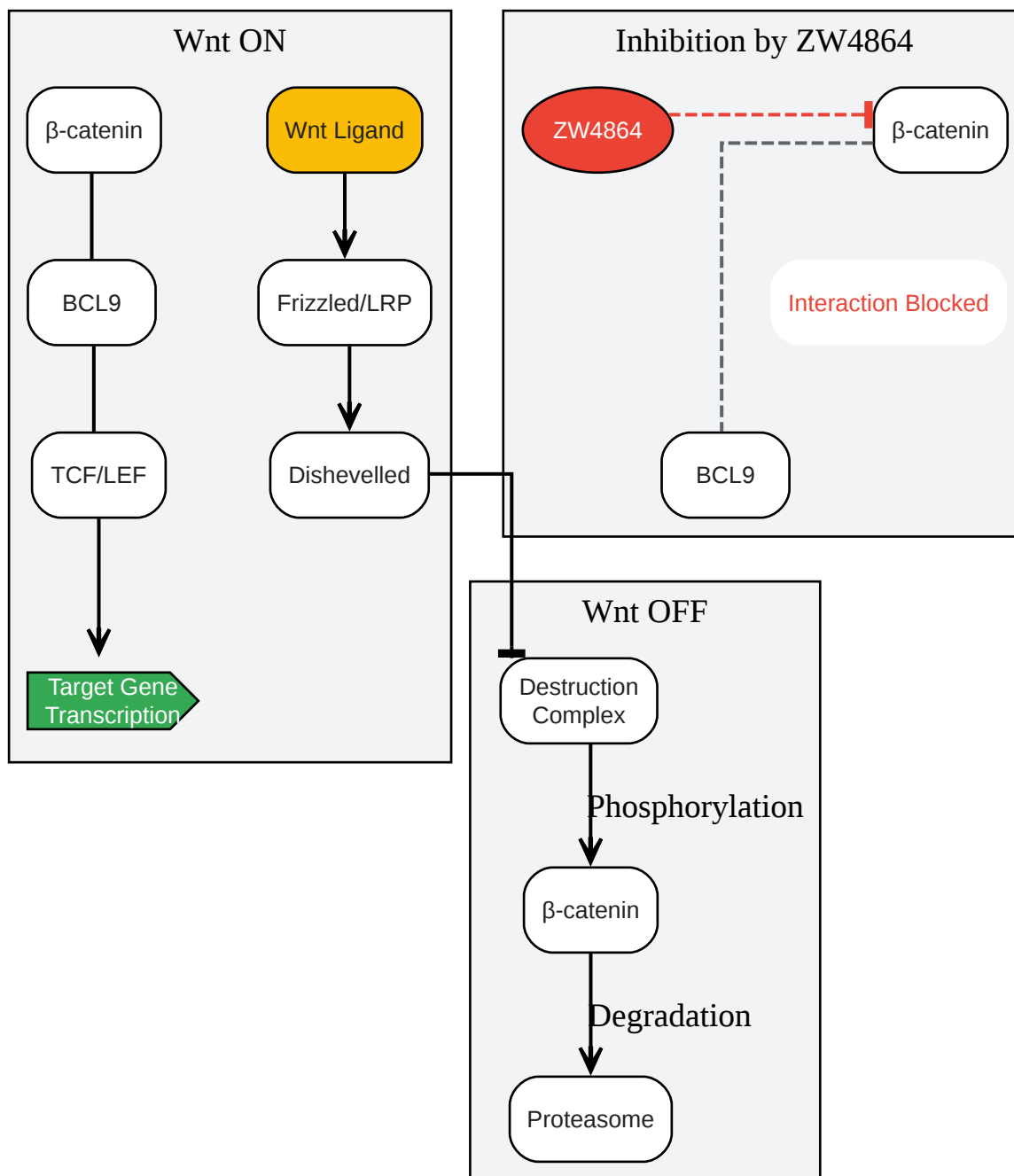
Introduction

ZW4864 is an orally active and selective small-molecule inhibitor of the protein-protein interaction (PPI) between β -catenin and B-Cell lymphoma 9 (BCL9).^{[1][2][3][4]} By binding to β -catenin, **ZW4864** selectively disrupts the β -catenin/BCL9 interaction, which is a critical step in the canonical Wnt signaling pathway.^[2] Aberrant activation of this pathway is implicated in the progression of numerous cancers. **ZW4864** dose-dependently suppresses β -catenin signaling, leading to the downregulation of oncogenic target genes and the inhibition of cancer cell growth and invasiveness. These application notes provide detailed protocols for the preparation of **ZW4864** stock solutions and working concentrations for in vitro cellular assays.

Mechanism of Action

ZW4864 functions by directly binding to β -catenin, thereby preventing its association with the coactivator BCL9. This disruption is selective, as the interaction between β -catenin and E-cadherin is not affected. The inhibition of the β -catenin/BCL9 complex formation prevents the

transcription of Wnt target genes, such as Axin2 and cyclin D1, which are involved in cell proliferation and survival.



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Figure 1: Simplified Wnt/β-catenin signaling pathway and the inhibitory action of **ZW4864**.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **ZW4864**.

Table 1: Physicochemical and In Vitro Activity

Property	Value	Reference
Molecular Weight	607.20 g/mol	
Ki (β-catenin/BCL9 PPI)	0.76 μM	
IC50 (β-catenin/BCL9 PPI)	0.87 μM	
IC50 (TOPFlash Assay, HEK293)	11 μM	
IC50 (TOPFlash Assay, SW480)	7.0 μM	
IC50 (TOPFlash Assay, MDA-MB-468)	6.3 μM	
IC50 (Cell Growth, MDA-MB-468)	9.6 μM	

Table 2: Stock Solution Preparation and Storage

Solvent	Recommended Concentration	Storage Temperature	Shelf Life	Reference
DMSO	≥20.8 mg/mL	-20°C	1 month	
-80°C	6 months			

Table 3: Recommended Working Concentrations for In Vitro Assays

Assay Type	Cell Lines	Concentration Range	Incubation Time	Reference
Gene Expression (qPCR)	SW480, MDA-MB-231	10 - 40 μ M	24 hours	
Protein Expression (Western Blot)	SW480, MDA-MB-231	10 - 40 μ M	24 hours	
Apoptosis/Cell Viability	MDA-MB-231, MDA-MB-468	10 - 40 μ M	72 hours	
Cell Migration (Wound Healing)	MDA-MB-231	Not specified (0.2% DMSO as vehicle)	Not specified	

Experimental Protocols

Protocol 1: Preparation of ZW4864 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **ZW4864** in dimethyl sulfoxide (DMSO).

Materials:

- **ZW4864** powder (Molecular Weight: 607.20 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Weighing:** Accurately weigh out a desired amount of **ZW4864** powder (e.g., 1 mg) and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Calculate the volume of DMSO required to achieve a 10 mM concentration. For 1 mg of **ZW4864**, the required volume of DMSO is approximately 164.7 μ L.
- **Dissolution:** Add the calculated volume of DMSO to the tube containing the **ZW4864** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of ZW4864 Working Concentrations for In Vitro Assays

This protocol describes the serial dilution of the **ZW4864** stock solution to prepare working concentrations for cell-based assays.

Materials:

- 10 mM **ZW4864** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or 96-well plates
- Pipettes and sterile filter tips

Procedure:



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Figure 2: General workflow for preparing **ZW4864** working concentrations.

- Thawing: Thaw a single aliquot of the 10 mM **ZW4864** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in culture medium. This helps to minimize the final concentration of DMSO in the cell culture.
- Serial Dilutions: Perform serial dilutions from the intermediate or stock solution to achieve the desired final working concentrations (e.g., 40 μ M, 20 μ M, 10 μ M).
 - Example for 40 μ M: If preparing 1 mL of 40 μ M working solution from a 10 mM stock, add 4 μ L of the stock solution to 996 μ L of cell culture medium.
- DMSO Control: Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **ZW4864** used in the experiment.
- Application to Cells: Add the prepared working concentrations of **ZW4864** and the vehicle control to the cells in culture and incubate for the desired period as indicated in Table 3.

Note: The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Conclusion

ZW4864 is a potent and selective inhibitor of the β -catenin/BCL9 interaction, offering a valuable tool for investigating the Wnt signaling pathway and its role in cancer. The protocols outlined in these application notes provide a foundation for the consistent and effective use of **ZW4864** in vitro research settings. Proper preparation and storage of stock solutions are critical for maintaining the compound's activity and ensuring reproducible experimental results.

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